

Allylethyl carbonate safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allylethyl carbonate

Cat. No.: B075759

[Get Quote](#)

Allylethyl Carbonate: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **allylethyl carbonate**. It is intended for use by qualified professionals in research and development settings. The information herein is compiled from publicly available Safety Data Sheets (SDS) and scientific literature on related compounds. Notably, detailed experimental toxicology studies and specific accidental release case studies for **allylethyl carbonate** are not readily available in the public domain. Users should always consult the most current SDS for the specific product they are using and conduct their own risk assessments before handling this chemical.

Introduction

Allylethyl carbonate is a chemical intermediate used in various synthetic applications. As with any chemical reagent, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of laboratory personnel and the environment. This guide provides an in-depth summary of the known safety data, handling precautions, and emergency procedures for **allylethyl carbonate**.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of a robust safety protocol. The following table summarizes the key properties of **allylethyl carbonate** based on available data.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₃	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	130.14 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	1469-70-1	--INVALID-LINK--, --INVALID-LINK--
Appearance	Colorless to almost colorless clear liquid	--INVALID-LINK--
Boiling Point	149 °C	--INVALID-LINK--
Flash Point	46 °C	--INVALID-LINK--
Specific Gravity	0.99 (20/20)	--INVALID-LINK--
Refractive Index	1.41	--INVALID-LINK--

Hazard Identification and GHS Classification

Allylethyl carbonate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its flammability and potential to cause irritation.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

Toxicological Information (Context from Related Compounds)

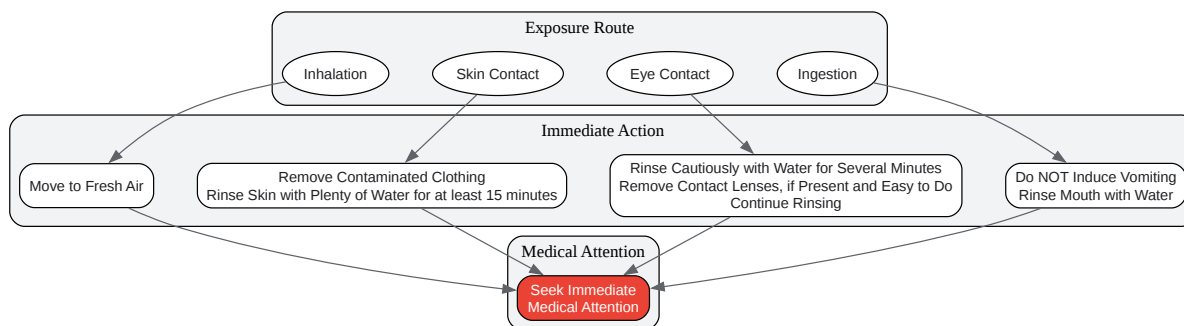
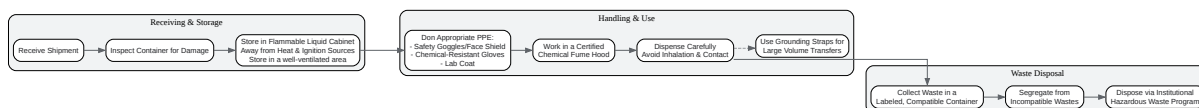
As of the date of this guide, detailed toxicological studies specifically on **allylethyl carbonate** are not available in the public scientific literature. To provide some context for its potential toxicity, this section summarizes data on structurally related compounds: diethyl carbonate and allyl alcohol. It is crucial to note that this information is for analogous compounds and may not accurately reflect the toxicological profile of **allylethyl carbonate**.

Compound	Acute Oral LD50 (Rat)	Acute Dermal LD50 (Rabbit)	Primary Hazards
Diethyl Carbonate	> 5000 mg/kg	> 5000 mg/kg	Flammable liquid, Eye irritation
Allyl Alcohol	64 mg/kg	89 mg/kg	Highly flammable, Toxic if swallowed, in contact with skin or if inhaled, Causes severe skin burns and eye damage, May cause respiratory irritation, Suspected of causing genetic defects, May cause damage to organs through prolonged or repeated exposure

The toxicity of allyl alcohol is significantly higher than that of diethyl carbonate, primarily due to the reactivity of the allyl group. The presence of the allyl moiety in **allylethyl carbonate** suggests that it may have a higher toxicity profile than simple dialkyl carbonates, and caution should be exercised accordingly.

Safe Handling and Storage Workflow

Proper handling and storage are critical to minimizing the risks associated with **allylethyl carbonate**. The following workflow diagram outlines the key steps for safe management of this chemical in a laboratory setting.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Allylethyl carbonate safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075759#allylethyl-carbonate-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b075759#allylethyl-carbonate-safety-data-sheet-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com